

phase behavior challenges with 2,5-dimethyloctane

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Thermophysical Properties of 2,5-Dimethyloctane

This table consolidates key quantitative data for **2,5-dimethyloctane** (C₁₀H₂₂, Molar Mass: 142.29 g/mol) [1] [2].

| Property | Value | Conditions / Notes |
|--------------------------|---------------------------------|--|
| Molecular Formula | C ₁₀ H ₂₂ | [1] |
| Molar Mass | 142.286 g/mol | [1] |
| Density (Liquid) | 0.732 g/cm ³ | At room temperature (calculated from data) [2] |
| Boiling Point (at 1 atm) | 158 °C | At 760 mmHg [2] |
| Critical Temperature | 600.4 K | (327.25 °C) [1] |
| Critical Pressure | 2151.4 kPa | [1] |
| Flash Point | 80.3 °C | [2] |
| Vapor Pressure | 3.48 mmHg | At 25°C [2] |

| Property | Value | Conditions / Notes |
|------------------|-------|--------------------|
| Refractive Index | 1.411 | [2] |

Frequently Asked Questions & Troubleshooting

Q1: My experimental measurement of the density for 2,5-dimethyloctane does not match the literature value. What could be causing this discrepancy?

- **Potential Cause 1: Sample Purity.** The most common cause of discrepancy is sample impurity or degradation. **2,5-dimethyloctane** is a hydrocarbon susceptible to evaporation and potential oxidation over time.
- **Troubleshooting Guide:**
 - **Verification:** Check the provenance and storage conditions of your sample. Use a fresh, sealed sample if possible.
 - **Protocol:** For high-precision work, consider purifying the sample using techniques like fractional distillation immediately before measurement.
 - **Data Source:** Note that the density value of 0.732 g/cm^3 is a calculated property; always confirm the exact temperature at which your experimental value was measured, as density is temperature-dependent [2].

Q2: What is the recommended methodology for finding reliable vapor-liquid equilibrium (VLE) data for 2,5-dimethyloctane?

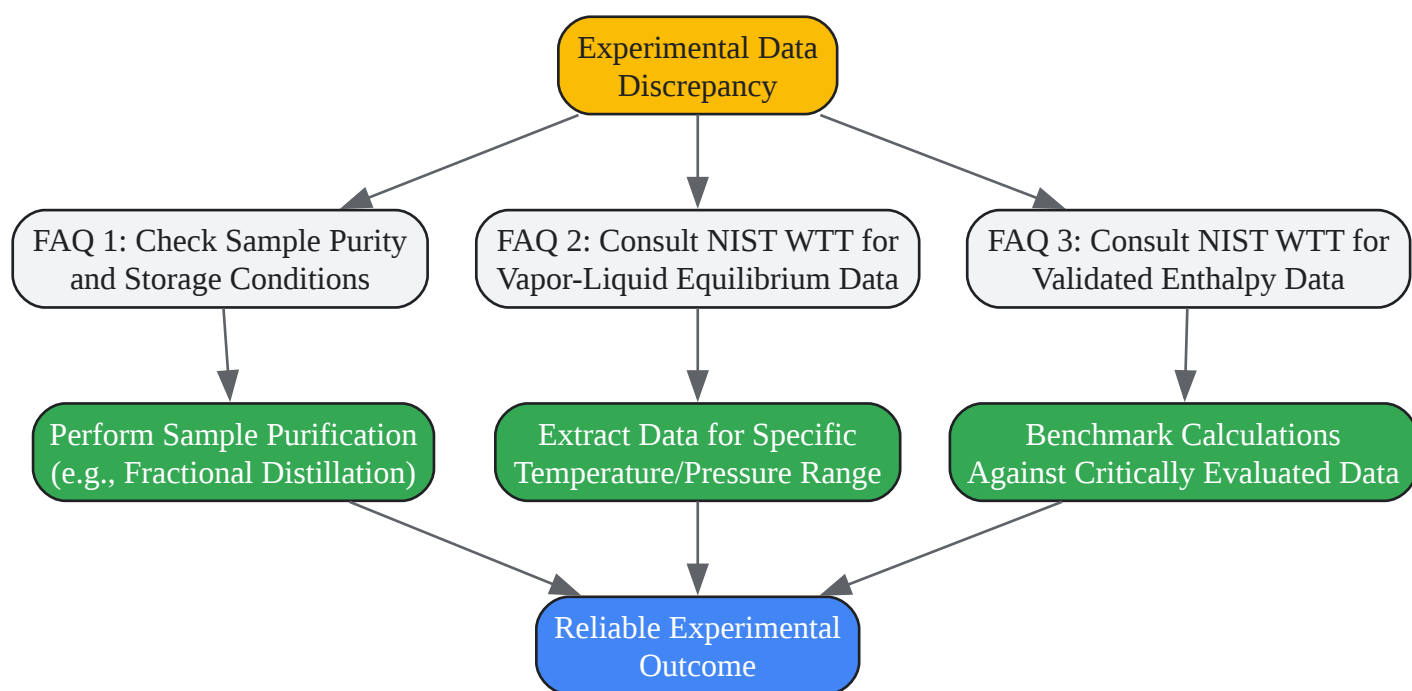
- **Recommended Protocol:**
 - **Primary Source:** Consult the NIST/TRC Web Thermo Tables (WTT) database, which provides critically evaluated recommendations. For **2,5-dimethyloctane**, this includes:
 - **Boiling temperature** as a function of pressure (from $3.38\text{e-}6 \text{ kPa}$ to 2151.4 kPa).
 - **Phase boundary pressure** as a function of temperature (from 190 K to 600.4 K), based on 3 experimental data points [1].
 - **Data Extraction:** Use the WTT interface to generate precise data points or equations for your required temperature and pressure ranges. The data is backed by dynamic analysis using the NIST ThermoData Engine, ensuring high reliability [1].

Q3: The enthalpy of vaporization value I calculated from my data seems off. Where can I find validated enthalpy data?

- **Solution:** The NIST WTT source contains critically evaluated data for the **Enthalpy of vaporization** (Liquid to Gas) as a function of Temperature, covering a range from 255 K to the critical temperature of 600.4 K. It is strongly recommended to use this source over isolated literature values or estimations to benchmark your calculations [1].

Experimental Workflow & Property Relationships

The following diagram outlines the logical workflow for troubleshooting phase behavior experiments, connecting the FAQs to recommended actions and data sources.



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Troubleshooting Workflow for Phase Behavior Experiments

Key Takeaways

For phase behavior work with **2,5-dimethyloctane**, the **NIST Web Thermo Tables (WTT)** is an authoritative source for critically evaluated thermophysical property data [1]. Always prioritize checking **sample purity** when experimental results don't match literature values. The CAS Number 15869-89-3 can be useful for precisely identifying the compound in databases and chemical catalogs [2].

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References

1. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wt-pro.nist.gov]

2. , 2 - 5 | CAS#:15869-89-3 | Chemsrcc dimethyloctane [chemsrc.com]

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